

2,3,5,6-Tetrafluorobenzoic acid molecular weight and formula

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Compound of Interest

Compound Name: 2,3,5,6-Tetrafluorobenzoic acid

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Core Molecular Data

2,3,5,6-Tetrafluorobenzoic acid is a valuable building block in the synthesis of pharmaceuticals and other complex organic molecules. Its chemical properties are significantly influenced by the presence of four fluorine atoms on the benzene ring.

Parameter	Value	Source
Chemical Formula	C ₇ H ₂ F ₄ O ₂	[1][2]
Molecular Weight	194.08 g/mol	[1]
Monoisotopic Mass	193.99909195 Da	[1][2]

Below is a diagram illustrating the chemical structure of the **2,3,5,6-Tetrafluorobenzoic acid** molecule.

Chemical structure of **2,3,5,6-Tetrafluorobenzoic acid**.

This document is intended for informational purposes for a technical audience. For experimental applications, it is imperative to consult detailed safety data sheets and established laboratory protocols.

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References

- 1. 2,3,5,6-Tetrafluorobenzoic Acid | C₇H₂F₄O₂ | CID 567533 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. guidechem.com [guidechem.com]
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